

Essential Safety and Disposal Procedures for 4-Fluoro-3-methylbenzyl Bromide

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Compound of Interest

Compound Name: 4-Fluoro-3-methylbenzyl bromide

Cat. No.: B1303405

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For Immediate Reference by Laboratory and Chemical Handling Professionals

This document provides critical safety information and detailed disposal protocols for **4-Fluoro-3-methylbenzyl bromide** (CAS No: 261951-70-6). The following procedures are designed to ensure the safe handling and disposal of this compound, thereby minimizing risks to personnel and the environment. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Key Safety and Hazard Information

4-Fluoro-3-methylbenzyl bromide is a corrosive solid that is harmful if swallowed and poses a long-term hazard to aquatic life.^{[1][2]} All personnel handling this substance must be thoroughly familiar with its hazards and follow all prescribed safety precautions.

Property	Value	Source
CAS Number	261951-70-6	[1] [2] [3] [4] [5]
Molecular Formula	C8H8BrF	[1] [2] [4]
Molecular Weight	203.05 g/mol	[1] [4]
Appearance	Solid	[1]
Hazard Classifications	Acute Toxicity 4 (Oral), Aquatic Chronic 3	[1]
Signal Word	Warning	[1]
Hazard Statements	H302: Harmful if swallowed. H412: Harmful to aquatic life with long lasting effects.	[1]
Precautionary Statements	P264, P270, P273, P301 + P312, P501	[1]
Storage Class	11 (Combustible Solids)	[1]

Experimental Protocol: Spill Neutralization and Cleanup

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Methodology:

- Evacuate and Ventilate: Immediately evacuate the spill area and ensure adequate ventilation.
- Personal Protective Equipment (PPE): Don appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, a face shield, and a lab coat. For larger spills, respiratory protection may be necessary.
- Containment: For solid spills, carefully sweep the material to avoid generating dust. For liquid spills, contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[\[6\]](#)[\[7\]](#)[\[8\]](#) Do not use combustible materials like sawdust.

- Collection: Carefully collect the spilled material and absorbent into a suitable, labeled, and sealable container for hazardous waste.
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by washing with soap and water. All cleaning materials should also be collected as hazardous waste.
- Waste Disposal: Dispose of the sealed container and any contaminated materials according to the hazardous waste disposal procedures outlined below.

Operational Plan for Proper Disposal

The proper disposal of **4-Fluoro-3-methylbenzyl bromide** is a critical step in its lifecycle management. The following step-by-step guide ensures compliance with safety and environmental regulations.

Step 1: Waste Identification and Segregation

- Identify: Clearly label all waste containing **4-Fluoro-3-methylbenzyl bromide** with its name, CAS number, and associated hazards.
- Segregate: Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. Keep it separate from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.^[7]

Step 2: Containerization

- Primary Container: Collect waste in a designated, leak-proof, and chemically compatible container. The container should be in good condition and have a secure, tight-fitting lid.
- Labeling: Affix a hazardous waste label to the container, clearly indicating the contents and associated hazards (Corrosive, Harmful).

Step 3: Storage

- Location: Store the waste container in a designated hazardous waste accumulation area that is cool, dry, and well-ventilated.

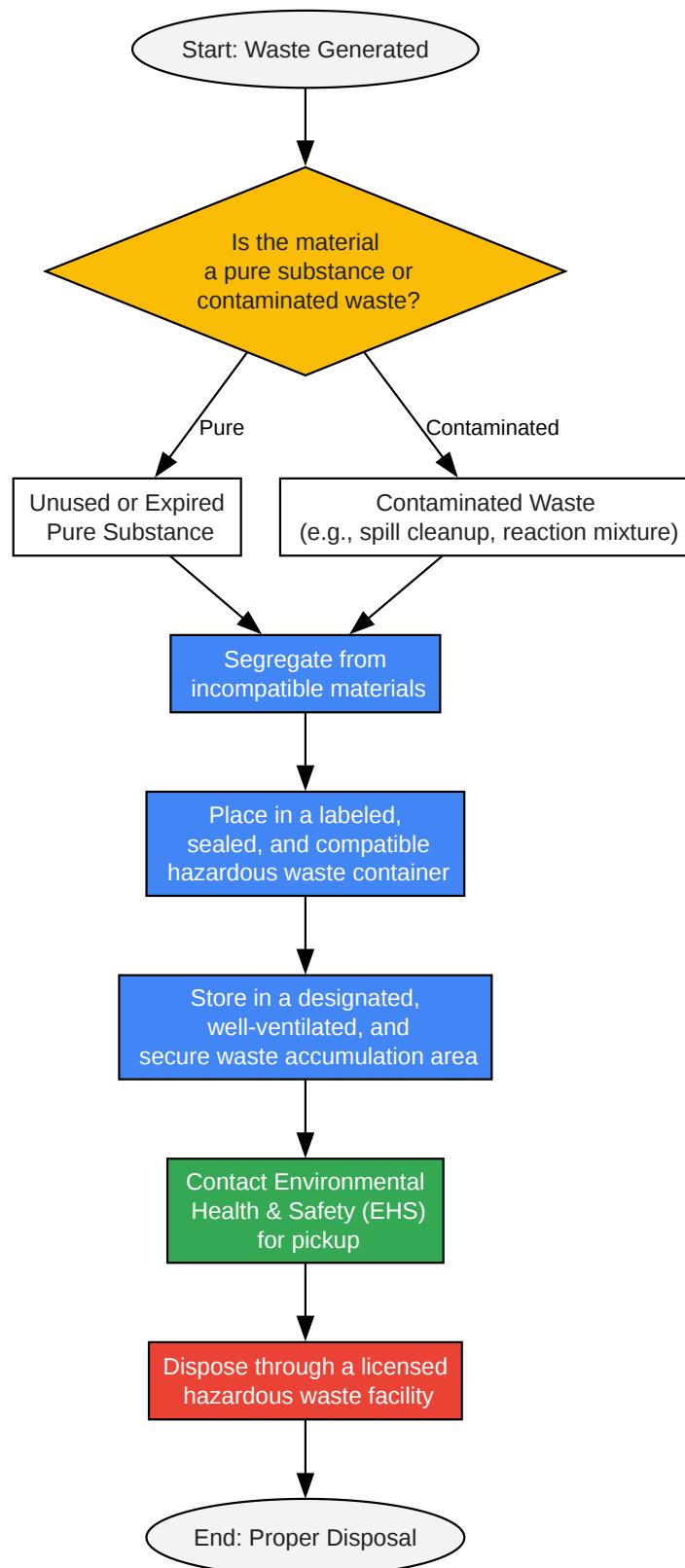
- Secondary Containment: Place the primary container in a secondary containment bin to prevent the spread of material in case of a leak.
- Incompatibles: Ensure the storage area is away from incompatible materials.

Step 4: Disposal Request and Pickup

- Contact EHS: When the container is full or has reached the designated accumulation time limit, contact your institution's EHS office to arrange for pickup.
- Documentation: Complete all necessary waste disposal forms as required by your institution and local regulations.
- Professional Disposal: Chemical waste must be disposed of through a licensed hazardous waste disposal company.^{[7][8]} Never dispose of **4-Fluoro-3-methylbenzyl bromide** down the drain or in regular trash.^[7]

Logical Workflow for Disposal Decision-Making

The following diagram illustrates the decision-making process for the proper disposal of **4-Fluoro-3-methylbenzyl bromide**.



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Caption: Disposal workflow for **4-Fluoro-3-methylbenzyl bromide**.

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